

# Spectroscopic data for 6-Methoxypyrazine-2-carbonitrile characterization

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: 6-Methoxypyrazine-2-carbonitrile

Cat. No.: B162599

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An In-depth Technical Guide: Spectroscopic Characterization of **6-Methoxypyrazine-2-carbonitrile**

## Abstract

**6-Methoxypyrazine-2-carbonitrile** is a heterocyclic building block of significant interest in medicinal chemistry and materials science.<sup>[1]</sup> Its unique electronic and structural features, derived from the pyrazine core substituted with an electron-donating methoxy group and an electron-withdrawing nitrile group, make it a valuable intermediate in the synthesis of more complex molecules.<sup>[1]</sup> This guide provides a comprehensive overview of the essential spectroscopic data required for the unambiguous characterization and quality control of **6-Methoxypyrazine-2-carbonitrile**. We will delve into the theoretical underpinnings and practical application of Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS), presenting predicted data, interpretation strategies, and field-proven experimental protocols.

## Molecular Structure and Physicochemical Properties

A thorough characterization begins with an understanding of the molecule's fundamental properties. The structure, shown below with IUPAC-recommended atom numbering, forms the basis for all subsequent spectroscopic interpretation.

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## References

- 1. 6-Methylpyrazine-2-carbonitrile|High-Quality Research Chemical [benchchem.com]
- To cite this document: BenchChem. [Spectroscopic data for 6-Methoxypyrazine-2-carbonitrile characterization]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b162599#spectroscopic-data-for-6-methoxypyrazine-2-carbonitrile-characterization]

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